

Personal protective equipment for handling 3-Pentadecylphenol

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Compound of Interest

Compound Name: 3-Pentadecylphenol

Cat. No.: B1217947

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Essential Safety and Handling Guide for 3-Pentadecylphenol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **3-Pentadecylphenol** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure the safe management of this chemical.

Chemical Safety and Hazard Information

3-Pentadecylphenol is a hazardous substance that requires careful handling to prevent adverse health effects. It is classified as an irritant to the eyes, skin, and respiratory tract.^[1] It is harmful if swallowed, in contact with skin, or inhaled.^[2]

Physical and Chemical Properties

Property	Value
Appearance	Tan to brownish-purple crystals or white to gray to brown powder/lump[1]
Molecular Formula	C ₂₁ H ₃₆ O[3]
Molecular Weight	304.51 g/mol [3]
Melting Point	49.0 to 53.0 °C
Boiling Point	232 °C at 8 mmHg
Flash Point	> 110 °C (> 230 °F)[1][4]
Storage Temperature	Room temperature, recommended <15°C in a cool, dark place

GHS Hazard Statements

Code	Statement
H302	Harmful if swallowed[2]
H312	Harmful in contact with skin[2]
H315	Causes skin irritation[2]
H319	Causes serious eye irritation
H332	Harmful if inhaled
H335	May cause respiratory irritation[2]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory when handling **3-Pentadecylphenol** to minimize exposure risk.

Protection Type	Specification
Eye Protection	Wear appropriate protective eyeglasses or chemical safety goggles conforming to EN166 (EU) or OSHA's eye and face protection regulations in 29 CFR 1910.133.[1]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[1] Fire/flammable resistant and impervious clothing is recommended.[2]
Respiratory Protection	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant respirator use.[1]

Operational Plan for Handling 3-Pentadecylphenol

1. Engineering Controls and Preparation:

- Work in a well-ventilated area, preferably within a chemical fume hood, to keep airborne concentrations low.[1]
- Ensure that an eyewash station and a safety shower are readily accessible and located within 10 seconds of the work area.[1][5]
- Never work alone when handling this chemical.[5]
- Keep the container tightly closed when not in use.[1]

2. Handling Procedure:

- Avoid contact with eyes, skin, and clothing.[1]
- Minimize dust generation and accumulation.[1]
- Wash hands thoroughly after handling.[1]

- Do not eat, drink, or smoke in the handling area.[\[2\]](#)

3. Storage:

- Store in a tightly closed container.[\[1\]](#)
- Store in a cool, dry, well-ventilated area away from incompatible substances.[\[1\]](#)
- Store locked up.[\[2\]](#)

4. Disposal Plan:

- Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[\[2\]](#)
- Contaminated materials should be collected in suitable, closed containers for disposal.[\[2\]](#)
- For trace contaminated items like pipette tips, collect them in a sealable container, which is then placed in a lined biomedical waste box for incineration.[\[6\]](#) Do not autoclave this waste.
[\[6\]](#)

Emergency Procedures

Immediate and appropriate first aid is crucial in the event of exposure.

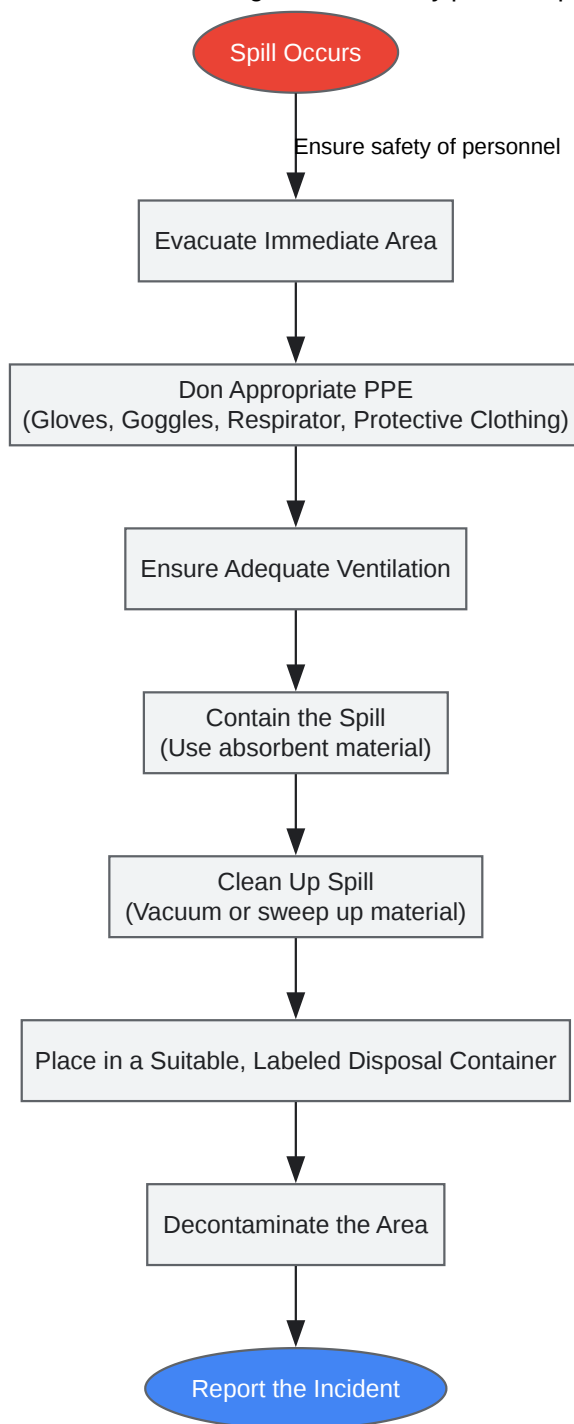
First Aid Measures

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] Seek immediate medical attention.[1]
Skin Contact	Get medical aid immediately.[1] Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[1] Wash clothing before reuse.[1] For significant phenol exposure, rapid decontamination is critical. If available, use polyethylene glycol (PEG) 300 or 400 to wipe the affected area.[6]
Inhalation	Remove from exposure and move to fresh air immediately.[1] If not breathing, give artificial respiration. If breathing is difficult, give oxygen. [1] Get medical aid.[1]
Ingestion	Do NOT induce vomiting.[1] If the person is conscious and alert, rinse their mouth and give 2-4 cupfuls of milk or water.[1] Get medical aid immediately.[1]

Spill Response Workflow

In the event of a spill, follow the established procedure to ensure safety and proper cleanup.

Workflow for Handling a 3-Pentadecylphenol Spill

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Caption: A flowchart outlining the step-by-step procedure for safely managing a **3-Pentadecylphenol** spill.

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Email: info@benchchem.com